CAS number 118337-33-0

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Compound of Interest

Compound Name:	*2-Bromo-1-(3-methylbenzo[b]thiophen-2-yl)ethan-1-one*
CAS No.:	*118337-33-0*
Cat. No.:	*B056663*

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An In-Depth Technical Guide to GSK1059615: A Dual PI3K/mTOR Inhibitor

Disclaimer: The CAS number provided in the topic (118337-33-0) corresponds to the chemical intermediate **2-bromo-1-(3-methylbenzo[b]thiophen-2-yl)ethan-1-one**. However, based on the request for an in-depth technical guide for researchers and drug development professionals, this document focuses on the extensively studied dual PI3K/mTOR inhibitor GSK1059615 (CAS 958852-01-2), as it aligns with the depth of scientific inquiry implied by the prompt.

Introduction

GSK1059615 is a potent, ATP-competitive, and reversible dual inhibitor of the phosphoinositide 3-kinase (PI3K) and mammalian target of rapamycin (mTOR) signaling pathways.[1][2] As a member of the pyridinylquinoline derivative class of compounds, it has garnered significant interest in oncology research for its ability to simultaneously block two critical nodes in a pathway frequently dysregulated in human cancers.[3][4] The PI3K/Akt/mTOR pathway is a central regulator of cell growth, proliferation, survival, and metabolism. Its constitutive activation is a key factor in the initiation and maintenance of various tumors.[4][5] GSK1059615's ability to

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inhibit multiple isoforms of PI3K and mTORC1/2 complexes makes it a valuable tool for investigating the therapeutic potential of comprehensive pathway blockade.[3] This guide provides a detailed overview of GSK1059615, including its mechanism of action, biochemical and cellular activity, preclinical data, and relevant experimental protocols for researchers in drug development.

Physicochemical Properties

Property	Value	Source
Chemical Name	5-[[4-(4-Pyridinyl)-6-quinolinyl]methylene]-2,4-thiazolidenedione	
Synonyms	GSK-1059615, GSK615	[6]
Molecular Formula	C18H11N3O2S	[2]
Molecular Weight	333.36 g/mol	[2]
CAS Number	958852-01-2	[2]
Appearance	Solid	[7]
Solubility	Insoluble in EtOH and H2O; ≥8.33 mg/mL in DMSO with gentle warming	[2]
Storage	Store at -20°C. Stock solutions in DMSO can be stored at -20°C for up to 3 months.	[7]

Mechanism of Action

GSK1059615 exerts its biological effects by directly inhibiting the kinase activity of both PI3K and mTOR. It acts as an ATP-competitive inhibitor, binding to the ATP-binding pocket of these enzymes.[1][2] The thiazolidinedione ring of GSK1059615 is crucial for its interaction with the catalytic lysine (Lys833 in PI3Kα) within the ATP-binding site.[2]

By inhibiting the Class I PI3K isoforms (α, β, δ, and γ), GSK1059615 prevents the phosphorylation of phosphatidylinositol 4,5-bisphosphate (PIP2) to phosphatidylinositol 3,4,5-

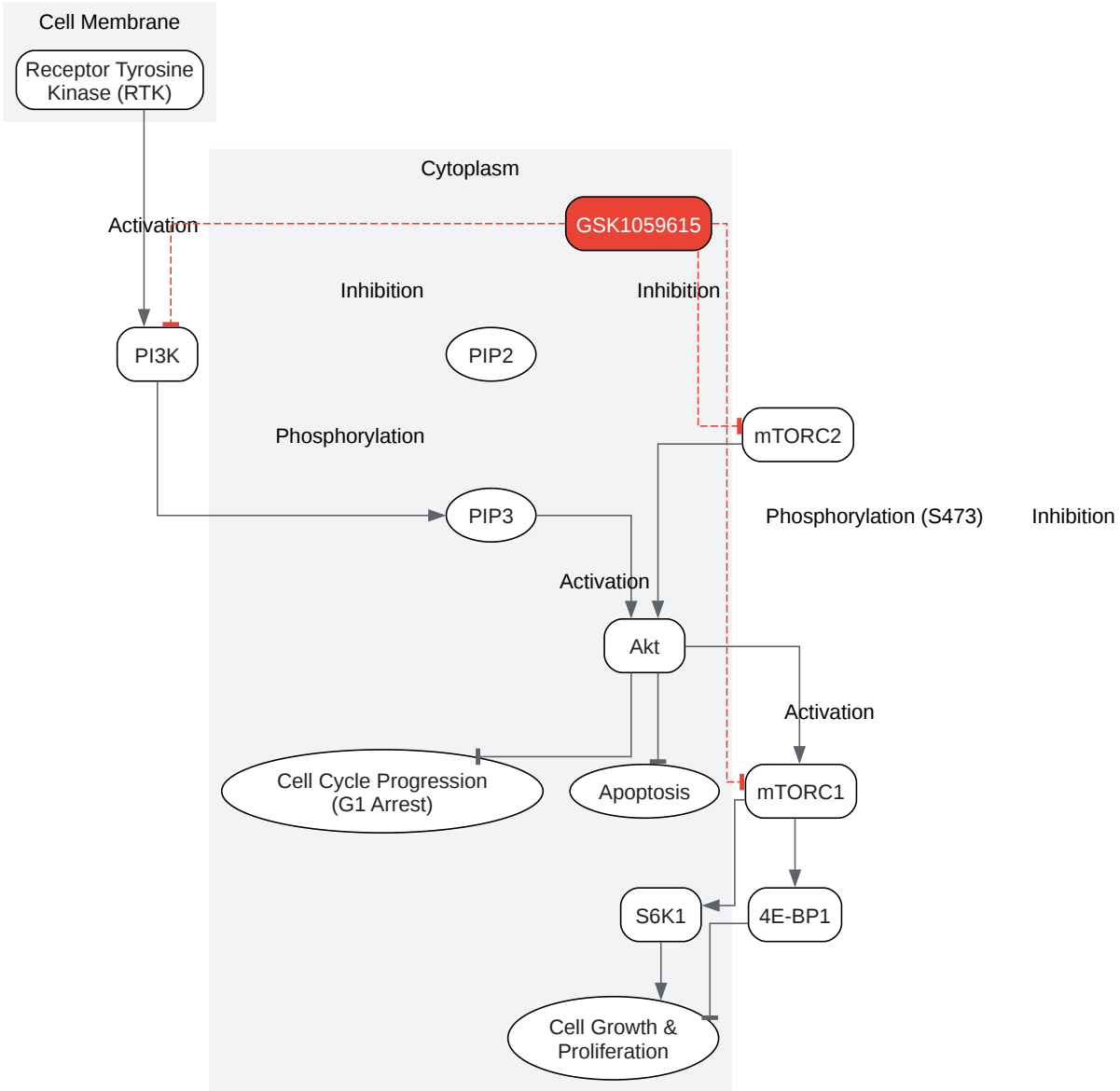
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trisphosphate (PIP3). This, in turn, blocks the recruitment and activation of downstream effectors such as Akt.[8]

Simultaneously, GSK1059615 inhibits both mTOR complex 1 (mTORC1) and mTOR complex 2 (mTORC2).[3] Inhibition of mTORC1 blocks the phosphorylation of its downstream targets, S6 kinase 1 (S6K1) and 4E-binding protein 1 (4E-BP1), which are critical for protein synthesis and cell growth. Inhibition of mTORC2 prevents the phosphorylation of Akt at serine 473 (S473), a key step for its full activation.[3] This dual blockade of the PI3K/Akt and mTOR signaling pathways leads to a comprehensive shutdown of downstream signaling, ultimately inducing cell cycle arrest at the G1 phase and apoptosis in sensitive cancer cell lines.[1][2]

Signaling Pathway Diagram

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Caption: GSK1059615 inhibits PI3K and mTOR, blocking downstream signaling.

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Biochemical and Cellular Activity

GSK1059615 demonstrates potent inhibitory activity against all Class I PI3K isoforms and mTOR in biochemical assays.[1] Its cellular effects have been characterized in a variety of cancer cell lines, where it inhibits cell proliferation, induces G1 cell cycle arrest, and promotes apoptosis.[2]

In Vitro Inhibitory Activity

Target	IC50 (nM)	Source
PI3Kα	0.4	[1][2]
PI3Kβ	0.6	[1][2]
PI3Kγ	5	[2]
PI3Kδ	2	[1][2]
mTOR	12	[1][2]

Note: IC50 values can vary slightly depending on the assay conditions.

In cellular assays, GSK1059615 has been shown to inhibit the phosphorylation of Akt at S473 in T47D and BT474 breast cancer cells with an IC50 of 40 nM.[1] It has also demonstrated potent anti-proliferative effects in various cancer cell lines, including those from breast cancer, gastric cancer, and head and neck squamous cell carcinoma (HNSCC).[1][9][10] Interestingly, in some HNSCC cells, GSK1059615 has been reported to induce programmed necrosis rather than apoptosis.[3][10]

Preclinical In Vivo Studies

The anti-tumor efficacy of GSK1059615 has been evaluated in several preclinical xenograft models. In mice bearing BT474 or HCC1954 breast cancer xenografts, administration of GSK1059615 at 25 mg/kg resulted in significant inhibition of tumor growth.[1] Similarly, in a nude mouse model of subcutaneous AGS gastric cancer xenografts, daily intraperitoneal injections of GSK1059615 at 10 or 30 mg/kg potently suppressed tumor growth.[9] In an SCC-9 HNSCC xenograft model, daily intraperitoneal administration of 30 mg/kg GSK1059615 also significantly inhibited tumor growth.[10]

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Clinical Development

GSK1059615 entered a Phase I clinical trial in 2008 for patients with solid tumors and lymphoma.[4][11] However, the development of this compound was discontinued.[4] The termination was reportedly due to a lack of sufficient exposure following single and repeat dosing.[11]

Experimental Protocols

PI3K HTRF-Based Profiling Assay

This protocol outlines a Homogeneous Time Resolved Fluorescence (HTRF) based assay to determine the IC50 of GSK1059615 against PI3K isoforms.[1]

Materials:

- PI3K enzymes (α, β, γ, δ)
- PIP2 (substrate)
- ATP
- GSK1059615
- DMSO
- 384-well low-volume assay plates
- PI3K Reaction Buffer
- DTT
- Stop Solution
- Detection Solution
- HTRF-compatible plate reader

Procedure:

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- Compound Preparation: Serially dilute GSK1059615 (typically 3-fold) in DMSO. Transfer 50 nL of the diluted compound to a 384-well assay plate.
- Enzyme Preparation: Prepare the PI3K Reaction Buffer by diluting the stock 1:4 with deionized water. Add DTT to a final concentration of 5 mM on the day of use. Dilute the PI3K enzymes in the reaction buffer to the desired concentrations (e.g., 400 pM for PI3Kα and δ, 200 pM for PI3Kβ, and 1 nM for PI3Kγ).
- Enzyme Incubation: Add 2.5 µL of the diluted enzyme solution to each well of the assay plate containing the compound. Incubate at room temperature for 15 minutes.
- Reaction Initiation: Prepare a 2x substrate solution containing PIP2 and ATP in 1x reaction buffer. The concentrations will vary depending on the isoform being tested (e.g., 10 µM PIP2 and 100 µM ATP for PI3Kα, β, and δ; 10 µM PIP2 and 15 µM ATP for PI3Kγ). Add 2.5 µL of the 2x substrate solution to initiate the reaction.
- Reaction Incubation: Incubate the plate at room temperature for 1 hour.
- Reaction Quenching: Add 2.5 µL of Stop Solution to each well.
- Product Detection: Add 2.5 µL of Detection Solution to each well. Incubate in the dark for 1 hour.
- Data Acquisition: Measure the HTRF signal on a compatible plate reader (e.g., excitation at 330 nm and dual emission detection at 620 nm and 665 nm).
- Data Analysis: Calculate the IC50 value by fitting the data to a dose-response curve.

Western Blotting for Pathway Inhibition

This protocol describes how to assess the inhibitory effect of GSK1059615 on the PI3K/Akt/mTOR pathway in cancer cells.

Materials:

- Cancer cell line of interest (e.g., T47D, BT474, AGS)
- Cell culture medium and supplements

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- GSK1059615
- DMSO (vehicle control)
- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- Protein assay kit (e.g., BCA)
- SDS-PAGE gels
- Transfer apparatus and membranes (e.g., nitrocellulose)
- Blocking buffer (e.g., 5% non-fat milk or BSA in TBST)
- Primary antibodies (e.g., anti-phospho-Akt (S473), anti-Akt, anti-phospho-S6K1, anti-S6K1, anti-β-actin)
- HRP-conjugated secondary antibodies
- Chemiluminescent substrate
- Imaging system

Procedure:

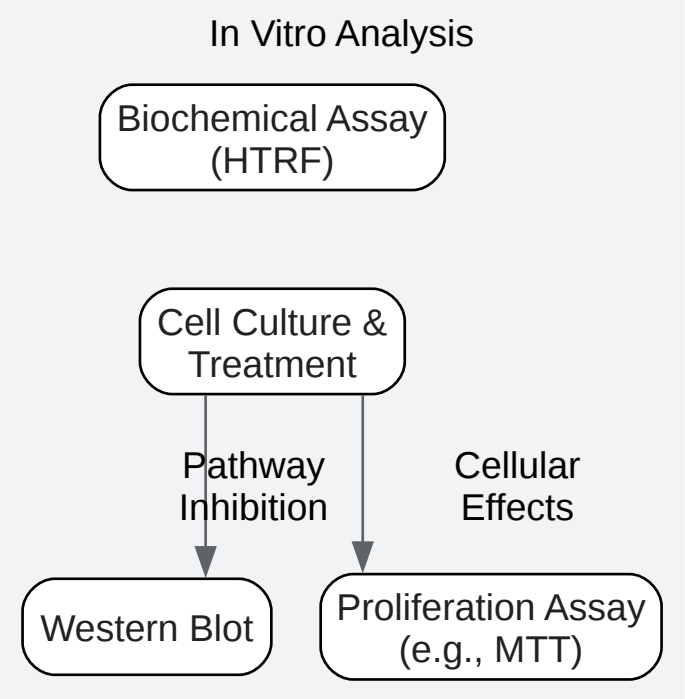
- Cell Treatment: Seed cells in culture plates and allow them to adhere. Treat the cells with various concentrations of GSK1059615 or DMSO for the desired time period.
- Cell Lysis: Wash the cells with ice-cold PBS and lyse them with lysis buffer.
- Protein Quantification: Determine the protein concentration of the lysates using a protein assay kit.
- SDS-PAGE: Normalize the protein amounts and resolve the proteins by SDS-PAGE.
- Protein Transfer: Transfer the separated proteins to a membrane.
- Blocking: Block the membrane with blocking buffer for 1 hour at room temperature.

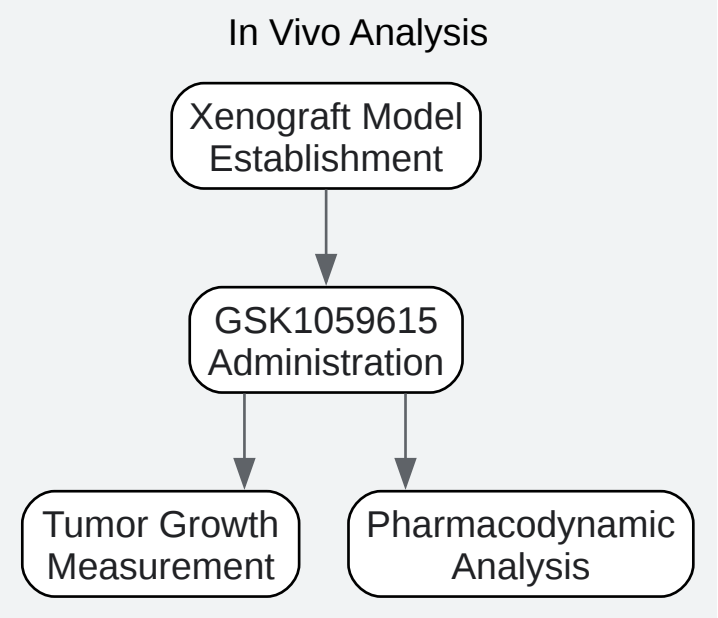
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- Primary Antibody Incubation: Incubate the membrane with the primary antibody of interest overnight at 4°C.
- Secondary Antibody Incubation: Wash the membrane and incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- Detection: Wash the membrane and detect the protein bands using a chemiluminescent substrate and an imaging system.
- Analysis: Quantify the band intensities to determine the extent of pathway inhibition.

Experimental Workflow Diagram

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